

Edasalonexent impact on growth velocity versus steroids

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Edasalonexent

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Comparative Data on Growth and Bone Health

The table below summarizes the key findings from clinical and preclinical studies comparing the effects of **edasalonexent** and corticosteroids on growth and bone health.

Aspect	Edasalonexent Findings	Corticosteroid (Prednisolone) Findings	Source / Study Type
Growth Velocity	Growth of ~2.1 inches (5.3 cm) taller per year on average, aligning with standard growth curves for unaffected boys [1].	Stunted growth is a typical long-term side effect [2] [1].	Phase 2 MoveDMD trial and open-label extension (Clinical) [1].
Body Mass Index (BMI)	BMI percentile decreased from 70th to 55th over 72 weeks, moving toward the average for unaffected boys [1].	Excess weight gain is a common side effect [1].	Phase 2 MoveDMD trial and open-label extension (Clinical) [1].
Bone Health	Preserved cortical bone density and thickness in <i>mdx</i> mice; no negative impact on bone strength [3].	Reduced cortical bone density and thickness, and shorter femurs in <i>mdx</i> mice [3].	Preclinical study in <i>mdx</i> mouse model (Animal study) [3].

Aspect	Edasalonexent Findings	Corticosteroid (Prednisolone) Findings	Source / Study Type
Underlying Mechanism	Inhibits NF-κB and does not activate the glucocorticoid receptor (GR), thereby avoiding direct negative effects on bone [4].	Activates the GR, which can lead to negative impacts on bone health [4].	Preclinical <i>in vitro</i> cell study [4].

Experimental Protocol Details

For researchers, the methodologies of the key clinical and preclinical studies are detailed below.

Clinical Trial: MoveDMD Phase 2 and Open-Label Extension

- **Objective:** To evaluate the safety, efficacy, and impact on growth of **edasalonexent** in boys with DMD.
- **Population:** Ambulatory boys, aged 4-7 years, with a genetically confirmed DMD diagnosis who were steroid-naïve [5].
- **Intervention:** In the open-label extension, boys received **edasalonexent** orally at a dose of 100 mg/kg/day [5].
- **Duration:** Up to 72 weeks of treatment [1].
- **Growth Metrics:** Height, weight, and BMI were monitored over time. Growth velocity was calculated as the average annualized growth in height. Results were compared to standard growth curves for unaffected boys in the same age range [1].

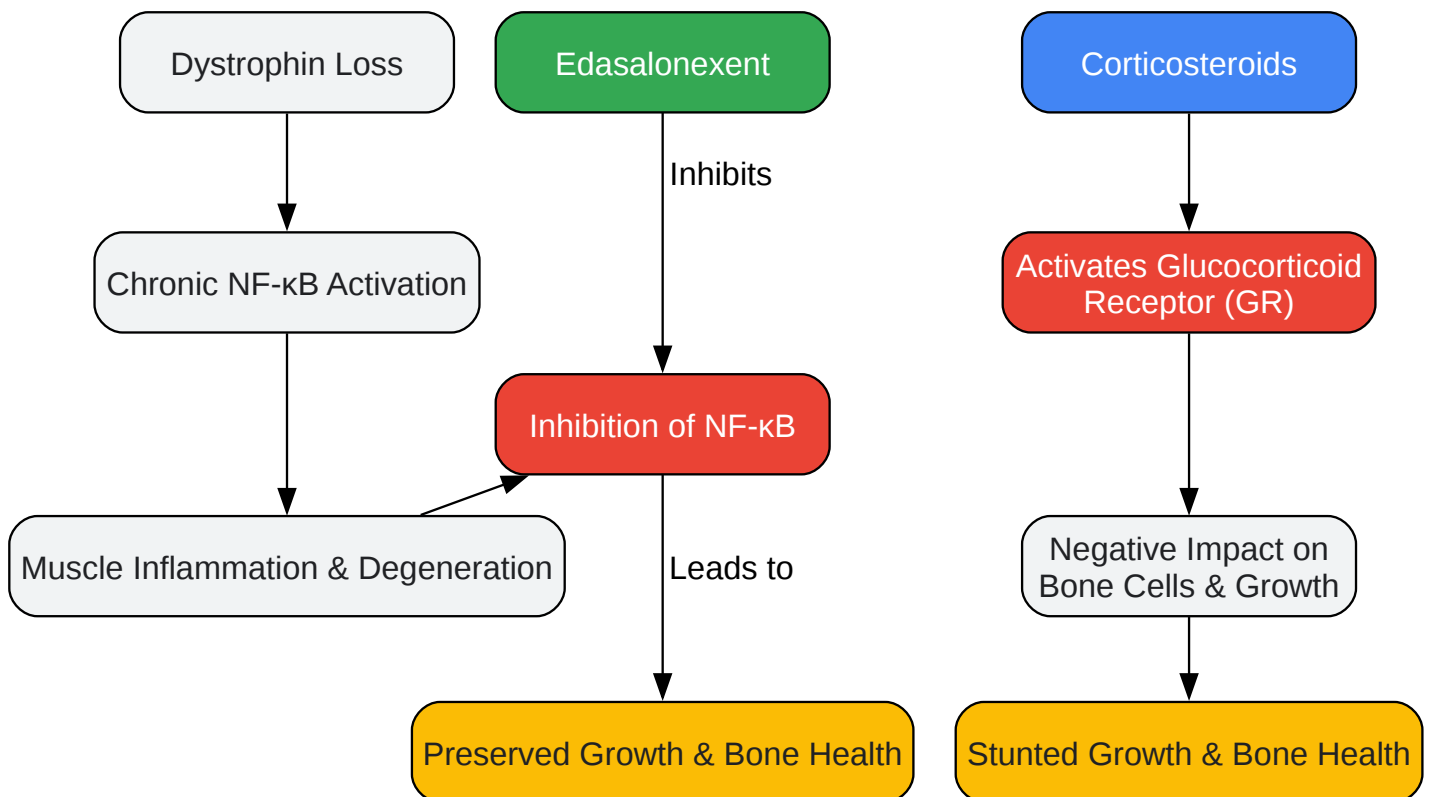
Preclinical Study: Bone Health in DMD Mouse Model

- **Objective:** To compare the effects of **edasalonexent** and prednisolone on bone density and structure.
- **Animal Model:** *Mdx* mice, a common model for DMD [3].
- **Intervention Groups:** Mice were treated for six months with either:
 - Clinically relevant doses of **edasalonexent**.
 - Clinically relevant doses of **prednisolone**.
 - **Untreated *mdx* mice** served as the control group [3].

- **Bone Assessment:** After the treatment period, bones were analyzed using methods that assessed:
 - **Cortical density** and **cortical thickness** (key indicators of bone strength).
 - **Femur length** (an indicator of bone growth) [3].

Mechanism of Action Diagram

The following diagram illustrates the proposed mechanism by which **edasalonexent** and corticosteroids differentially affect growth and bone health, based on the described research.



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The diagram above illustrates the distinct pathways:

- **Edasalonexent** acts specifically to inhibit NF-κB, a key driver of muscle degeneration in DMD. By not activating the glucocorticoid receptor, it avoids the direct negative effects on bone growth associated with steroids [4].

- **Corticosteroids**, while providing broad anti-inflammatory effects, activate the glucocorticoid receptor, which is directly linked to detrimental effects on bone cells and stunted growth [2] [4].

Conclusion for Research and Development

The collected data indicates that **edasalonexent** offers a differentiated profile from corticosteroids, potentially addressing a significant unmet need in DMD care. Its mechanism allows for the inhibition of disease progression without the trade-off of impaired growth and bone health.

- **Clinical Relevance:** The preserved growth velocity and healthier bone metrics position **edasalonexent** as a potential foundational therapy, especially in younger patients or as part of a combination regimen [6] [1].
- **Research Implications:** The divergence in safety profiles underscores the importance of target selection in DMD drug development. Therapies that bypass the glucocorticoid receptor pathway may offer improved long-term safety concerning growth and bone metabolism.

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References

1. Catabasis Presents Data Supporting Edasalonexent as a ... [parentprojectmd.org]
2. Catabasis' Phase III edasalonexent for DMD has experts ... [clinicaltrialsarena.com]
3. Edasalonexent, Potential DMD Therapy, Seen to Preserve ... [muscular dystrophy news.com]
4. Catabasis Pharmaceuticals Presents Information on Edasalonexent ... [biospace.com]
5. Catabasis Pharmaceuticals Reports Positive Results from ... [ir.astriatx.com]
6. Results of the PolarisDMD Trial [pmc.ncbi.nlm.nih.gov]

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